

comparative analysis of cyclin H orthologs across different species

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A Comparative Guide to Cyclin H Orthologs for Researchers

This guide provides a detailed comparative analysis of **Cyclin H** orthologs, focusing on their molecular characteristics, functional roles, and the experimental methodologies used for their characterization. It is intended for researchers, scientists, and drug development professionals working in cell cycle regulation, transcription, and oncology.

Introduction to Cyclin H

Cyclin H is a highly conserved regulatory protein that belongs to the cyclin family.[1] It functions as a crucial subunit of Cyclin-Dependent Kinase 7 (CDK7), forming the core of the CDK-Activating Kinase (CAK) complex, along with a third subunit, MAT1 (Ménage à Trois 1).[2] [3] This trimeric complex plays a dual role essential for cellular function. As a free complex, CAK is responsible for activating other CDKs, such as CDK1, CDK2, CDK4, and CDK6, by phosphorylating a conserved threonine residue in their T-loop, thereby driving cell cycle progression.[3][4] Additionally, the CAK complex is a fundamental component of the general transcription factor IIH (TFIIH), where it phosphorylates the C-terminal domain (CTD) of RNA polymerase II, a critical step for the initiation and elongation phases of transcription.[1][3] Given its central role in both cell division and gene expression, **Cyclin H** and its associated kinase activity are significant targets in cancer research and drug development.

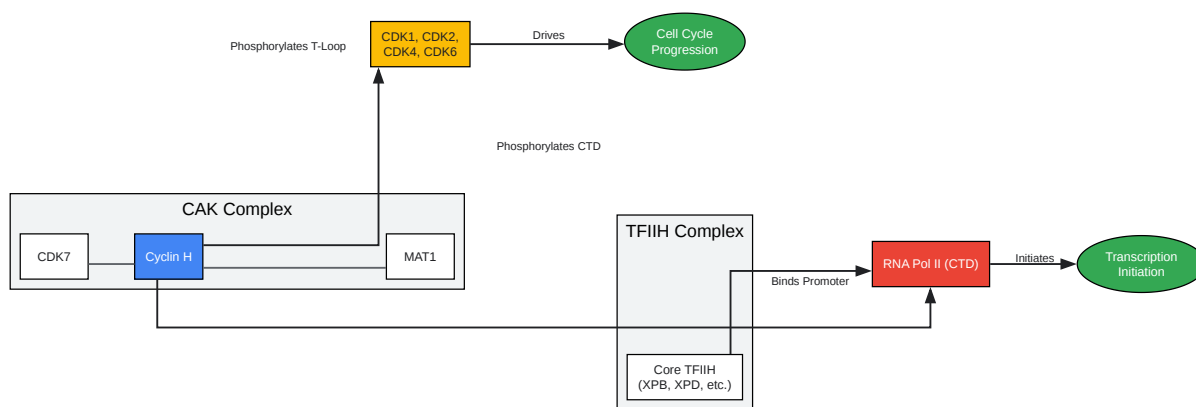
Comparative Analysis of Cyclin H Orthologs

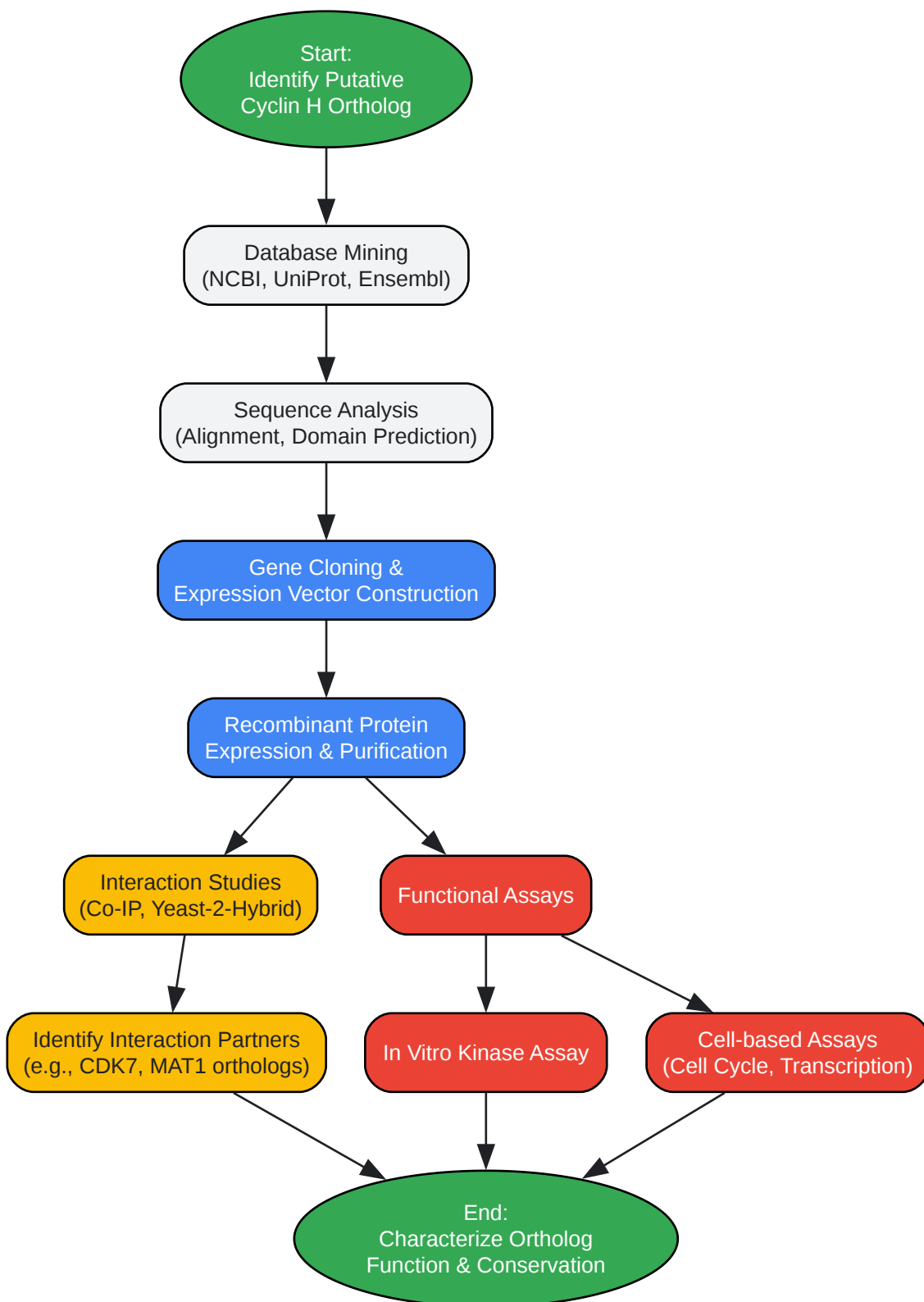
Cyclin H is remarkably conserved across different species, highlighting its fundamental importance in eukaryotic biology. The comparison between human and mouse orthologs reveals a high degree of similarity at the protein level.

Feature	Human Cyclin H	Mouse Cyclin H
Common Name	Human	Mouse
Gene Symbol	CCNH[3]	Ccnh[5]
UniProt ID	--INVALID-LINK--[6]	--INVALID-LINK--[5]
NCBI Gene ID	[7](83)	(--INVALID-LINK--)
Protein Length	323 amino acids[6]	323 amino acids[5]
Sequence Identity	100% identical to mouse ortholog	100% identical to human ortholog

Signaling Pathways Involving Cyclin H

Cyclin H operates at the crossroads of cell cycle control and transcription. The following diagram illustrates the dual functionality of the **Cyclin H**-containing CAK complex.





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References

- 1. Gene: CCNH (ENSG00000134480) - Summary - Homo_sapiens - Ensembl genome browser 115 [ensembl.org]
- 2. Gene: Ccnh (ENSMUSG00000021548) - Summary - Mus_musculus - Ensembl genome browser 115 [ensembl.org]
- 3. CCNH cyclin H [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. Isolation of a human cyclin cDNA: evidence for cyclin mRNA and protein regulation in the cell cycle and for interaction with p34cdc2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Gene: CCNH (ENSG00000134480) - Summary - Homo_sapiens - Ensembl genome browser 115 [ensembl.org]
- 6. uniprot.org [uniprot.org]
- 7. Human cyclin F - PMC [pmc.ncbi.nlm.nih.gov]
- 8. ncbi.nlm.nih.gov [ncbi.nlm.nih.gov]
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